

# An In-Depth Technical Guide to 5-Fluoro-2-methylbenzyl bromide

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## Compound of Interest

Compound Name: *5-Fluoro-2-methylbenzyl bromide*

Cat. No.: *B1304797*

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## Abstract

**5-Fluoro-2-methylbenzyl bromide**, a halogenated aromatic compound, has emerged as a pivotal building block in the landscape of organic synthesis and medicinal chemistry. Its unique structural arrangement, featuring a reactive benzylic bromide and a strategically positioned fluorine atom, imparts a distinct reactivity profile that is highly sought after for the construction of complex molecular architectures. This guide provides a comprehensive technical overview of **5-Fluoro-2-methylbenzyl bromide**, encompassing its fundamental physicochemical properties, detailed synthetic protocols, and its diverse applications, particularly within the realm of drug discovery and materials science. The causality behind experimental choices, self-validating protocols, and authoritative references are interwoven to present a holistic and actionable resource for researchers at the forefront of chemical innovation.

## Introduction: The Strategic Importance of Fluorinated Benzyl Bromides

The incorporation of fluorine into organic molecules is a well-established strategy in modern drug design to enhance metabolic stability, binding affinity, and lipophilicity. **5-Fluoro-2-methylbenzyl bromide** serves as a versatile reagent for introducing the 5-fluoro-2-methylbenzyl moiety into a wide array of substrates. The presence of the bromomethyl group provides a reactive handle for nucleophilic substitution reactions, making it an invaluable

intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its utility extends to the development of novel compounds with potential therapeutic properties, including anti-inflammatory and anticancer agents.<sup>[1]</sup> This guide will delve into the core attributes of this compound, providing the technical insights necessary for its effective and safe utilization in a research and development setting.

## Physicochemical Properties and Characterization

A thorough understanding of a compound's physical and chemical properties is paramount for its successful application in synthesis. **5-Fluoro-2-methylbenzyl bromide** is a liquid at room temperature, typically appearing as a colorless to light yellow or orange substance.<sup>[2][3]</sup>

Table 1: Physicochemical Data of **5-Fluoro-2-methylbenzyl bromide**

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrF	[2]
Molecular Weight	203.05 g/mol	[1][2][4]
CAS Number	261951-71-7	[2]
Appearance	Light orange to yellow to green clear liquid	[2]
Boiling Point	86 °C at 3 mmHg	[2]
Density	1.47 g/mL	[2]
Refractive Index (n <sub>20/D</sub> )	1.547-1.551	[1]
Purity (GC)	≥ 97%	[2]
InChI Key	DRIYGEORZARQGO-UHFFFAOYSA-N	[5]
SMILES	CC1=C(C=C(C=C1)F)CBr	[5]

Analytical Characterization:

Standard analytical techniques are employed to confirm the identity and purity of **5-Fluoro-2-methylbenzyl bromide**. These include:

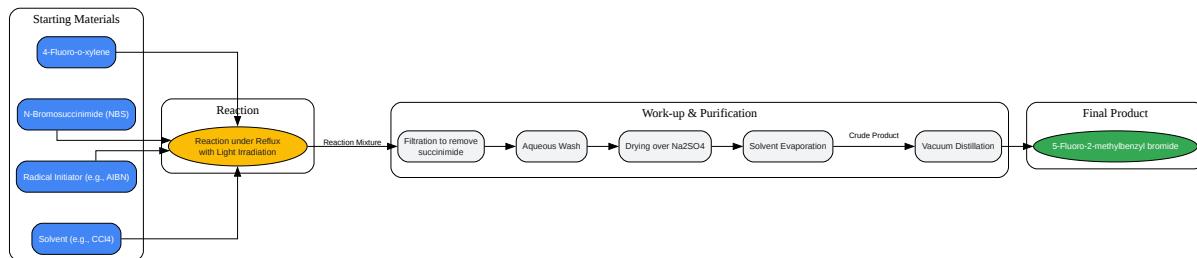
- Gas Chromatography (GC): To assess purity.[\[1\]](#)
- Infrared (IR) Spectroscopy: To confirm the presence of characteristic functional groups.[\[1\]](#)
- Proton Nuclear Magnetic Resonance ( $^1\text{H}$  NMR) Spectroscopy: To elucidate the structure and confirm the arrangement of protons.[\[1\]](#)

## Synthesis and Purification: A Practical Workflow

The synthesis of **5-Fluoro-2-methylbenzyl bromide** typically involves the radical bromination of 5-fluoro-2-methyltoluene (4-fluoro-o-xylene). This reaction is a cornerstone of organic synthesis, relying on the selective halogenation of the benzylic position.

## Synthetic Pathway

The most common laboratory-scale synthesis involves the free-radical bromination of 4-fluoro-o-xylene using a brominating agent such as N-bromosuccinimide (NBS) in the presence of a radical initiator like benzoyl peroxide or AIBN, and often under photochemical conditions.

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Caption: Synthetic workflow for **5-Fluoro-2-methylbenzyl bromide**.

## Detailed Experimental Protocol

This protocol is a representative example and should be adapted and optimized based on laboratory conditions and scale.

- Reaction Setup: In a two-necked round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve 4-fluoro-o-xylene (1 equivalent) in a suitable dry solvent like carbon tetrachloride.<sup>[6]</sup>
- Initiation: Add a catalytic amount of a radical initiator (e.g., AIBN or benzoyl peroxide).
- Bromination: Heat the mixture to reflux and add a solution of N-bromosuccinimide (NBS) (1.05 equivalents) in the solvent dropwise. Irradiate the mixture with a light source (e.g., a 500-watt photolamp) to facilitate the reaction.<sup>[6]</sup> The rate of addition should be controlled to maintain a nearly colorless reflux.<sup>[6]</sup>

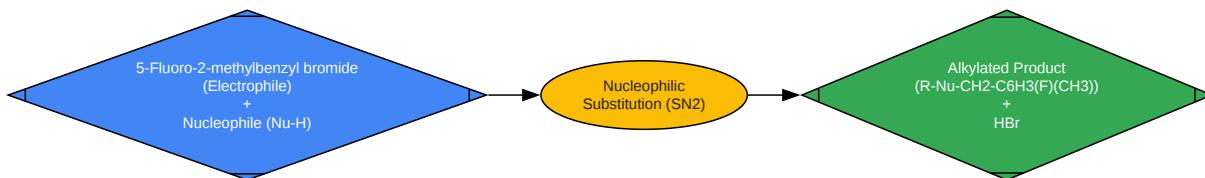
- Monitoring: The reaction progress can be monitored by TLC or GC analysis. The reaction is typically complete within 30 minutes to 2 hours.[6]
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Filter the mixture to remove the succinimide byproduct.
  - Wash the filtrate with ice-cold water, followed by an ice-cold aqueous sodium bicarbonate solution, and then again with ice-cold water to remove any remaining acids and unreacted reagents.[6]
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.[6]
- Purification:
  - Remove the solvent under reduced pressure using a rotary evaporator.[6]
  - Purify the crude product by vacuum distillation to yield pure **5-Fluoro-2-methylbenzyl bromide**.[6]

## Applications in Drug Discovery and Organic Synthesis

The utility of **5-Fluoro-2-methylbenzyl bromide** stems from its ability to act as a potent electrophile in nucleophilic substitution reactions. This reactivity is harnessed in various synthetic applications.

## Role as an Alkylating Agent

The primary application of **5-Fluoro-2-methylbenzyl bromide** is as an alkylating agent. It readily reacts with a variety of nucleophiles, including amines, alcohols, thiols, and carbanions, to introduce the 5-fluoro-2-methylbenzyl group. This is particularly valuable in the pharmaceutical industry for modifying molecular structures to enhance biological activity.[1][7]



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Caption: General schematic of an alkylation reaction.

## Synthesis of Bioactive Molecules

The strategic placement of the fluorine atom can significantly impact the pharmacokinetic and pharmacodynamic properties of a drug molecule. Fluorine's high electronegativity can alter the acidity of nearby protons and influence metabolic pathways, often leading to increased bioavailability and stability. For this reason, **5-Fluoro-2-methylbenzyl bromide** is a valuable intermediate in the synthesis of fluorinated compounds for drug discovery programs.[2][8]

## Material Science Applications

Beyond pharmaceuticals, this compound is also utilized in material science.[2] The incorporation of the fluorinated benzyl moiety can impart desirable properties to polymers and other materials, such as enhanced thermal stability and chemical resistance.[7]

## Safe Handling and Storage

**5-Fluoro-2-methylbenzyl bromide** is a hazardous chemical and must be handled with appropriate safety precautions.

### Hazard Identification:

- Causes severe skin burns and eye damage.[9]
- May cause respiratory irritation.
- Harmful if swallowed, in contact with skin, or if inhaled.[10]

- It is classified as a lachrymator, a substance that irritates the eyes and causes tears.[\[9\]](#)

Table 2: Safety and Handling Information

Aspect	Recommendation	Source(s)
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection.	<a href="#">[11]</a>
Handling	Use only in a well-ventilated area or under a chemical fume hood. Avoid breathing mist, vapors, or spray.	<a href="#">[11]</a>
Storage	Store in a cool, well-ventilated area in a tightly closed container. It is light-sensitive and should be stored accordingly. Recommended storage temperature is 2-8 °C.	<a href="#">[10]</a>
First Aid (Skin Contact)	Immediately remove all contaminated clothing. Drench the affected skin with running water for at least 15 minutes. Seek immediate medical attention.	<a href="#">[10]</a> <a href="#">[11]</a>
First Aid (Eye Contact)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	<a href="#">[11]</a>
Fire Fighting	Use carbon dioxide, dry chemical powder, or foam. In a fire, it may emit toxic fumes of carbon oxides, hydrogen bromide, and hydrogen fluoride.	<a href="#">[10]</a>

## Conclusion

**5-Fluoro-2-methylbenzyl bromide** is a versatile and valuable reagent in the fields of organic synthesis, medicinal chemistry, and material science. Its unique combination of a reactive benzylic bromide and a fluorine substituent provides a powerful tool for the construction of complex and novel molecules. A thorough understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, is essential for harnessing its full potential in research and development endeavors. The continued exploration of its applications is expected to contribute to advancements in various scientific disciplines.

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